

Core Profile and Quantitative Data of Docebenone

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Compound Focus: Docebenone

CAS No.: 80809-81-0

Cat. No.: S526475

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Docebenone, also known as AA-861, is characterized as a potent, selective, and orally active inhibitor of the enzyme **5-lipoxygenase (5-LO)** [1] [2]. This enzyme plays a key role in the inflammatory cascade.

The table below summarizes the key quantitative data available for **Docebenone**:

Aspect	Data	Context / Assay Description
CAS Number	80809-81-0 [1] [2]	Chemical identifier
Molecular Formula	C ₂₁ H ₂₆ O ₃ [1] [2]	Chemical structure
Molecular Weight	326.43 [1] [2]	Chemical property
Primary Target	5-Lipoxygenase (5-LO) [1] [2]	Mechanism of action
In Vitro IC ₅₀	9.0 x 10 ⁻⁸ M (90 nM) [1]	Concentration for 50% inhibition of LTB ₄ formation in RBL-1 cells [1]

Aspect	Data	Context / Assay Description
In Vitro Activity	Significantly inhibits secretion of LTB4 and IL-8 in trichomonads; increases intracellular Ca2+ concentration [1] [2]	Cellular effect studies
In Vivo Model (Rat)	30 mg/kg, single dose [1]	Protected against experimental acute necrotizing pancreatitis [1]
In Vivo Model (Monkey)	0.01-10 µM [2]	Dose-dependently suppressed antigen-induced SRS-A release from lung fragments [2]

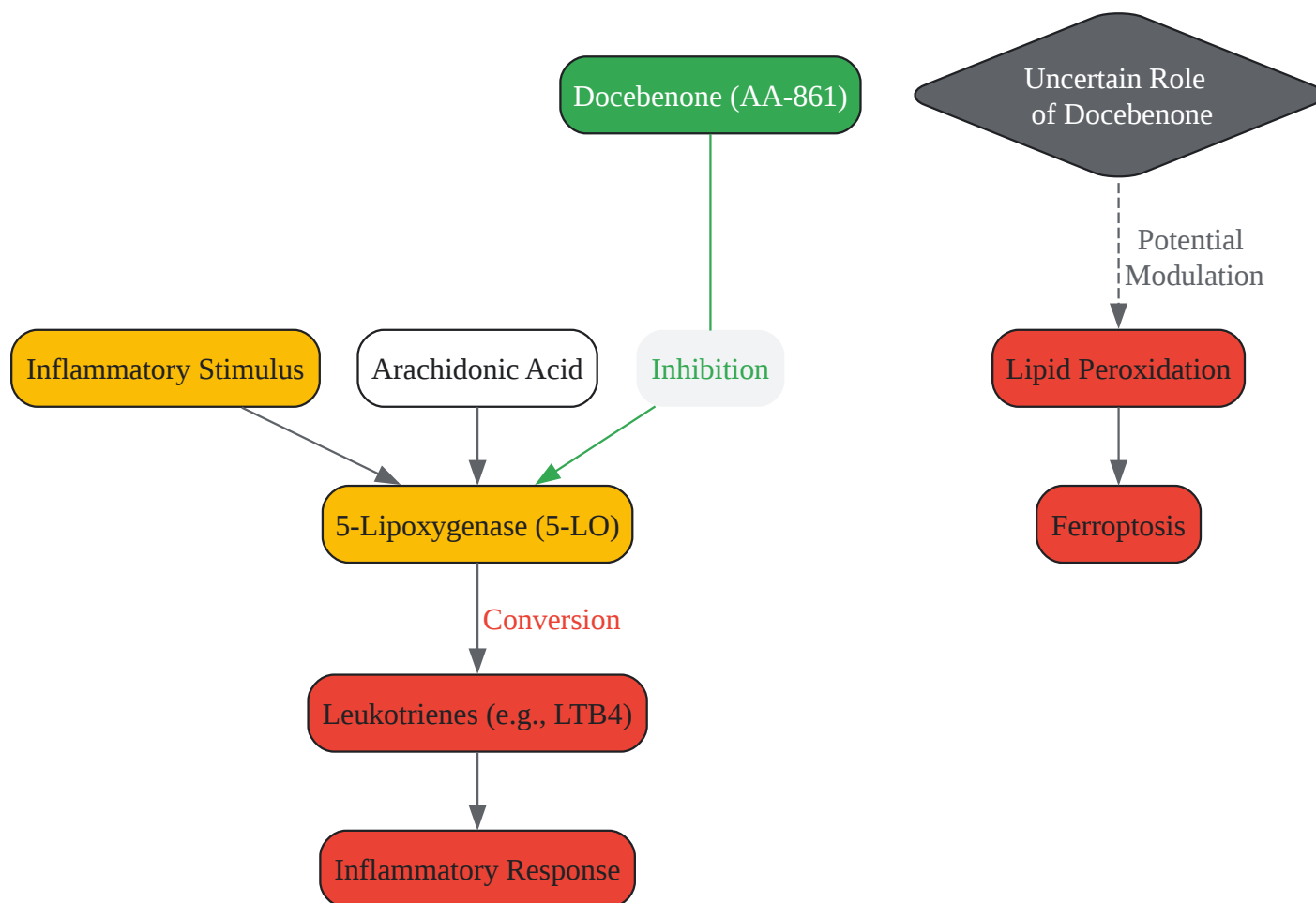
Key Experimental Protocols

The search results provide details on the experimental use of **Docebenone**, though specific step-by-step protocols for its synthesis or all analytical methods are not fully detailed.

- **In Vitro Cellular Assays:** In studies investigating trichomonad parasites, **Docebenone** was used to treat the cells, which significantly inhibited their ability to secrete the inflammatory mediator LTB4. It was also shown to abolish the stimulatory effect of a parasite protein (TvSP) on the production of IL-8, another key inflammatory cytokine [1]. In other cell types, **Docebenone** was observed to increase intracellular calcium concentration ([Ca2+]i) in a concentration-dependent manner (10-200 µM) [1] [2].
- **In Vivo Administration:** The search results provide a specific example of an in vivo formulation and dosing regimen [1]. This can serve as a reference for designing animal studies, though it requires empirical optimization.
 - **Formulation:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1].
 - **Recommended Storage:** Prepared stock solutions can be stored at -20°C for one year or -80°C for two years [1].

Potential Mechanisms and Research Context

The following diagram illustrates the primary known mechanism of action of **Docebenone** and its connection to a broader, emerging cell death pathway where its role is less defined.



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> The established inhibitory action of **Docebenone** on the 5-LO pathway and its potential, yet unconfirmed, link to the ferroptosis process.

Research Gaps and Next Steps

The current search results highlight several areas where information on **Docebenone** is lacking, which is critical for researchers to note:

- **Limited Recent Clinical Data:** The search did not reveal any recent clinical trials or advanced development programs for **Docebenone** itself. In contrast, other small molecule drugs with novel

targets (e.g., WRN, PIP4K2C) are actively progressing in clinical trials [3]. This suggests

Docebenone may currently be primarily a research tool.

- **Unclear Role in Ferroptosis:** While 5-LO is implicated in lipid peroxidation [4], a key driver of the cell death pathway known as ferroptosis, the search results do not explicitly link **Docebenone** to the inhibition or promotion of this process. Its potential role here remains an area for experimental investigation.
- **Differentiation from Similar Compounds:** It is crucial not to confuse **Docebenone** with **Idebenone** [5]. Idebenone is a coenzyme Q10 analog with different targets and applications (e.g., neuroprotection, Duchenne muscular dystrophy).

To build a more comprehensive whitepaper, I suggest you:

- **Consult specialized scientific databases** like PubMed and Google Scholar for primary research articles using the CAS number 80809-81-0.
- **Investigate the broader 5-LO inhibitor field** to understand the competitive landscape and why **Docebenone** may not have advanced clinically.
- **Design experiments** to probe its potential effects on ferroptosis, using known inducers (e.g., Erastin) and inhibitors (e.g., Ferrostatin-1) as controls [4].

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References

1. Docebenone (AA 861) | Lipoxygenase Inhibitor [medchemexpress.com]
2. Docebenone [targetmol.com]
3. 新药前沿 | 2025年13款小分子新药“真身”揭晓！ - ByDrug [bydrug.pharmacube.com]
4. Ferroptosis inhibitors: past, present and future [frontiersin.org]
5. Idebenone Regulates A β and LPS-Induced Neurogliosis and ... [pmc.ncbi.nlm.nih.gov]

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